

molecular weight and formula of iron bisglycinate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Iron bisglycinate*

Cat. No.: B13690851

[Get Quote](#)

An In-depth Technical Guide to the Molecular Properties of **Iron Bisglycinate**

This guide provides a comprehensive overview of the molecular formula, weight, structure, and synthesis of **iron bisglycinate**, tailored for researchers, scientists, and professionals in drug development.

Chemical Identity and Molecular Properties

Iron bisglycinate is an iron-amino acid chelate, a nutraceutical ingredient used as a source of dietary iron. It is formed by the reaction of one molecule of ferrous iron (Fe^{2+}) with two molecules of the amino acid glycine.^{[1][2]} This chelation process results in a stable complex where the iron is protected from inhibitors of absorption.^{[1][3]}

Molecular Formula and Weight

The most commonly cited chemical formula for the anhydrous form of ferrous bisglycinate is $C_4H_8FeN_2O_4$.^{[1][2][3][4][5]} The corresponding molecular weight is consistently reported as 203.96 g/mol .^{[1][2][3][4][5][6][7][8]}

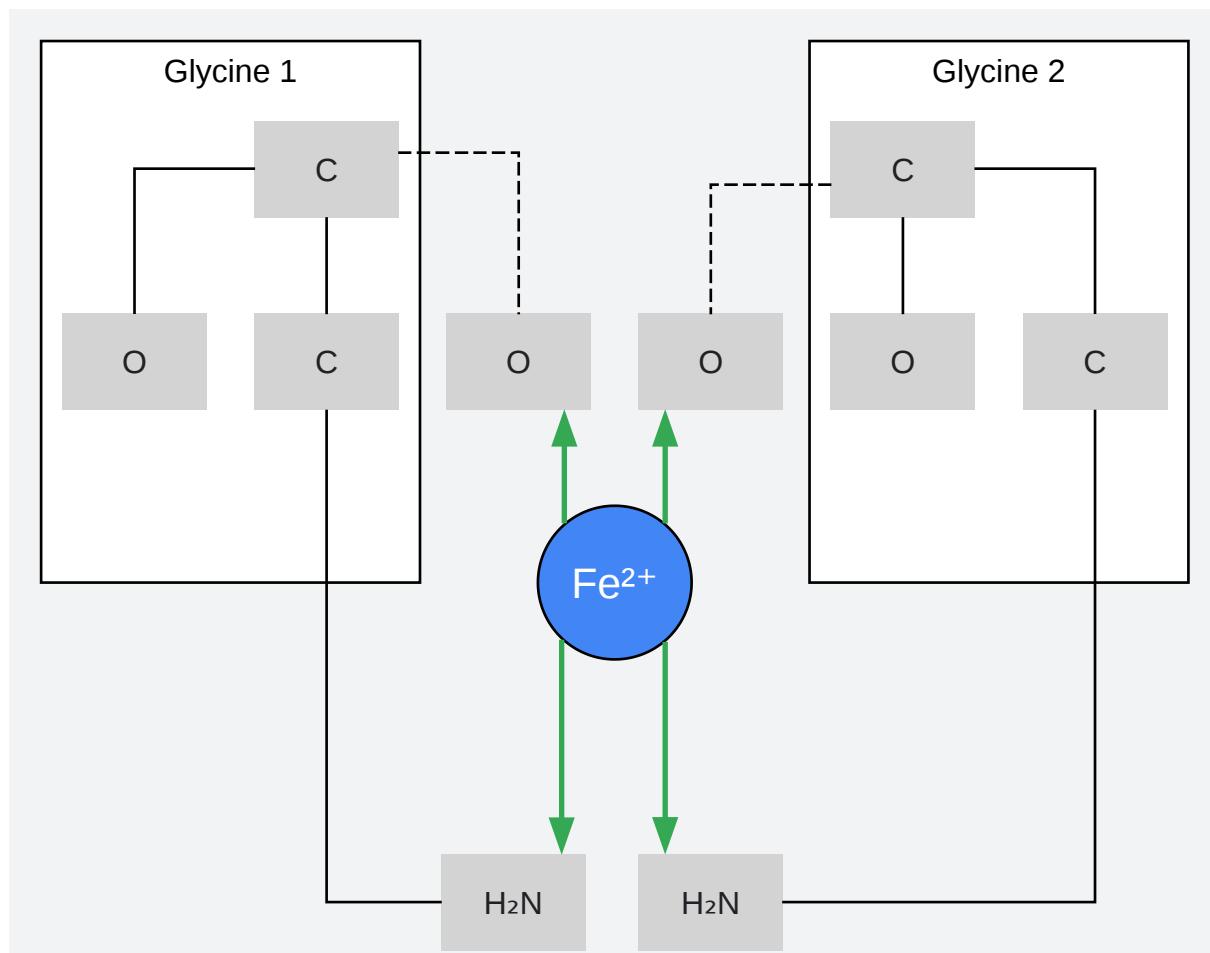
Some databases may list a formula of $C_4H_{10}FeN_2O_4$ with a molecular weight of approximately 205.98 g/mol , which likely accounts for the hydrated form or a different ionic state of the compound.^[9] However, the anhydrous form with a molecular weight of ~204 g/mol is the industry and research standard.^[10]

Table 1: Quantitative Data for Ferrous Bisglycinate

Property	Value	Source(s)
Chemical Name	Iron(II) bisglycinate; Ferrous bisglycinate	[3] [4]
CAS Number	20150-34-9	[1] [3] [4] [5]
Molecular Formula	C ₄ H ₈ FeN ₂ O ₄	[1] [2] [3] [4] [5]
Molecular Weight	203.96 g/mol	[1] [2] [3] [4] [5] [6] [7] [8]
Appearance	Greenish-brown powder	[2] [4]
Iron Content	Approx. 20%	[4]

Chemical Structure

Ferrous bisglycinate is a chelate where the central ferrous iron atom is covalently bonded to two glycine molecules.[\[1\]](#) The iron atom binds to both the alpha-amino group and the carboxyl group of each glycine molecule, forming two stable five-membered heterocyclic rings.[\[1\]](#)[\[10\]](#) This structure gives the molecule high stability and protects the iron from interactions within the gastrointestinal tract, leading to higher bioavailability compared to inorganic iron salts.[\[1\]](#)[\[2\]](#) Some descriptions suggest an octahedral structure where two water molecules are also coordinated to the central iron atom.[\[3\]](#)



[Click to download full resolution via product page](#)

Figure 1: Chemical structure of Ferrous Bisglycinate.

Experimental Protocols

The synthesis and characterization of **iron bisglycinate** can be performed through several established methods.

Synthesis Methodologies

Protocol 1: Synthesis from Ferrous Sulfate[11]

- Dissolution: Dissolve 4 grams of ferrous sulfate (containing 20% Fe(II)) in 14.0 g of water with stirring.
- Glycine Addition: Add 2.2 grams of glycine to the solution and continue stirring for 30 minutes.

- Precipitation: Add 1 gram of calcium oxide to the aqueous solution and stir until fully dissolved.
- Formation: The dissolution of calcium oxide leads to the formation of a calcium sulfate precipitate and approximately 3 grams of ferrous bisglycinate chelate.
- Isolation: The product can be isolated from the precipitate through appropriate separation techniques.

Protocol 2: Synthesis from Ferrous Oxide[12]

- Reactant Preparation: Prepare an aqueous solution by reacting one mole of ferrous oxide with two moles of sodium glycinate. Citric acid is used as a stabilizing agent.
- Reaction: The mixture is brought to 55-60°C and allowed to react for 1 hour to form ferrous bisglycinate.
- Drying: The resulting solution is typically spray-dried to obtain the final powdered product.

Protocol 3: Synthesis from Ferrous Carbonate[13]

- Reaction Setup: Glycine and ferrous carbonate are used as the primary raw materials.
- Optimized Conditions: The reaction is carried out under the following optimized conditions:
 - pH: 5.5 - 6.0
 - Glycine to Iron Molar Ratio: 2:1
 - Reaction Temperature: 80°C
 - Antioxidant: Added at 10% of the glycine weight.
- Yield: This method reportedly produces ferrous glycinate monohydrate with a high chelation ratio and yield.

Characterization Techniques

The structural integrity and purity of synthesized **iron bisglycinate** are confirmed using a suite of analytical methods.

- Fourier-Transform Infrared Spectroscopy (FTIR): To confirm the formation of the chelate structure by identifying the coordinate covalent bonds between the iron atom and the functional groups of glycine.[\[2\]](#)
- UV-Visible Spectroscopy (UV-Vis): To study the electronic transitions within the molecule and for quantitative analysis.[\[11\]](#)[\[14\]](#)
- X-ray Diffraction (XRD) and Crystallography: To determine the crystalline structure and the spatial arrangement of atoms within the chelate.[\[11\]](#)
- X-ray Fluorescence (XRF): To confirm the elemental composition, particularly the iron content.[\[11\]](#)

Experimental & Logical Workflows

The development and analysis of **iron bisglycinate** follow a structured workflow from synthesis to final characterization, ensuring the product meets required specifications for use in research and pharmaceutical applications.

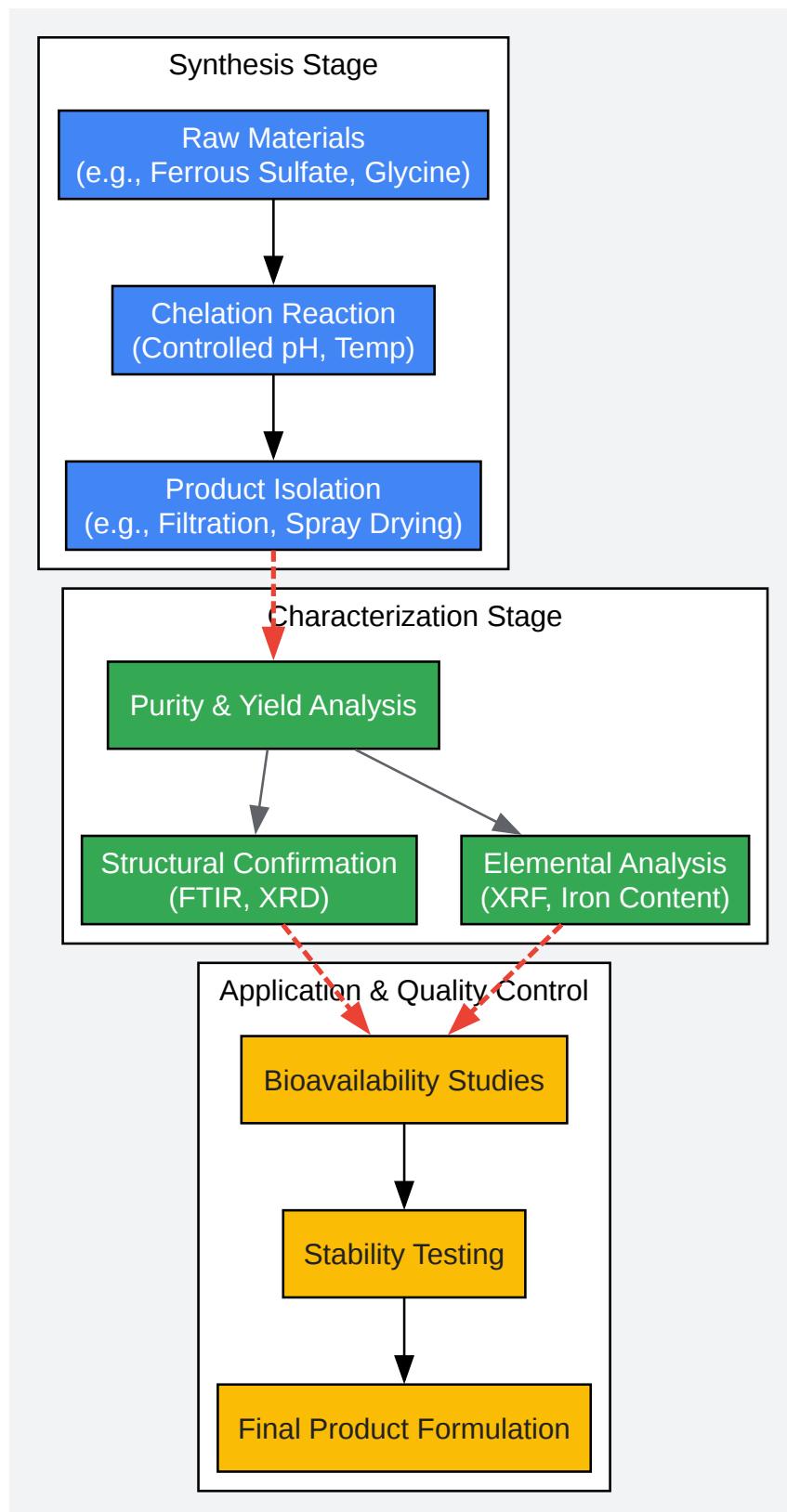
[Click to download full resolution via product page](#)

Figure 2: Synthesis and Characterization Workflow for **Iron Bisglycinate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. globalcalcium.com [globalcalcium.com]
- 2. wbcil.com [wbcil.com]
- 3. Ferrous Bisglycinate | 20150-34-9 [chemicalbook.com]
- 4. lohmann-minerals.com [lohmann-minerals.com]
- 5. chemscene.com [chemscene.com]
- 6. Ferrous Bisglycinate | Estrogen/progestogen Receptor | TargetMol [targetmol.com]
- 7. Ferrous glycinate | C4H8FeN2O4 | CID 9837124 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. scbt.com [scbt.com]
- 9. Iron bisglycinate | C4H10FeN2O4 | CID 129722163 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. The chemistry of ferrous bis-glycinate chelate [ve.scielo.org]
- 11. iosrjournals.org [iosrjournals.org]
- 12. Ferrous Bisglycinate synthesis - chemicalbook [chemicalbook.com]
- 13. researchgate.net [researchgate.net]
- 14. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [molecular weight and formula of iron bisglycinate]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13690851#molecular-weight-and-formula-of-iron-bisglycinate\]](https://www.benchchem.com/product/b13690851#molecular-weight-and-formula-of-iron-bisglycinate)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com